

Personal protective equipment for handling (S,R,S)-AHPC-Boc

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Compound of Interest

Compound Name: (S,R,S)-AHPC-Boc

Cat. No.: B15621891

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Essential Safety and Handling Guide for (S,R,S)-AHPC-Boc

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **(S,R,S)-AHPC-Boc**, a ligand utilized in Proteolysis Targeting Chimera (PROTAC) technology for the recruitment of the von Hippel-Lindau (VHL) E3 ubiquitin ligase.[1][2] Given the absence of a comprehensive Safety Data Sheet (SDS) for this specific compound, the following procedures are based on the known hazards of similar chemical structures and general best practices for laboratory safety.

Personal Protective Equipment (PPE)

A thorough risk assessment should precede any handling of **(S,R,S)-AHPC-Boc** to ensure the appropriate level of protection. The primary hazards associated with this compound are skin and eye irritation.[3] The following table summarizes the recommended PPE.

PPE Category	Item	Specifications & Recommendations
Eye and Face Protection	Safety Goggles	Must be worn at all times to protect from splashes. Should provide a complete seal around the eyes.
Face Shield	Recommended in addition to safety goggles when there is a significant risk of splashing, such as during the preparation of solutions or large-volume transfers.	
Hand Protection	Chemical-Resistant Gloves	Nitrile gloves are a suitable choice for handling this compound. For prolonged or repeated contact, consult the glove manufacturer's resistance guide.
Body Protection	Laboratory Coat	A standard laboratory coat should be worn to protect skin and personal clothing from contamination.
Respiratory Protection	Fume Hood or Respirator	All handling of the solid compound or concentrated solutions should be conducted in a certified chemical fume hood to minimize the risk of inhalation. If a fume hood is not available, a NIOSH-approved respirator with an appropriate organic vapor cartridge should be used.

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is essential to minimize exposure and ensure a safe working environment.

- Receiving and Storage:
 - Upon receipt, visually inspect the container for any damage or leaks.
 - Store the compound in a cool, dry, and well-ventilated area at a temperature of 2-8°C.[3]
 - Keep the container tightly sealed when not in use.
- Preparation:
 - Before handling, ensure that a chemical spill kit appropriate for amines and a designated waste container are readily accessible.
 - Don all required PPE as detailed in the table above.
 - All manipulations of the solid compound or stock solutions should be performed within a certified chemical fume hood.
- Handling and Experimental Use:
 - Carefully weigh and dispense the required amount of **(S,R,S)-AHPC-Boc**, avoiding the generation of dust or aerosols.
 - If preparing solutions, add the solvent to the solid slowly to prevent splashing.
 - Avoid contact with skin, eyes, and clothing.
 - Do not eat, drink, or smoke in the handling area.
 - Wash hands thoroughly after handling the compound, even if gloves were worn.
- Post-Experiment Procedures:

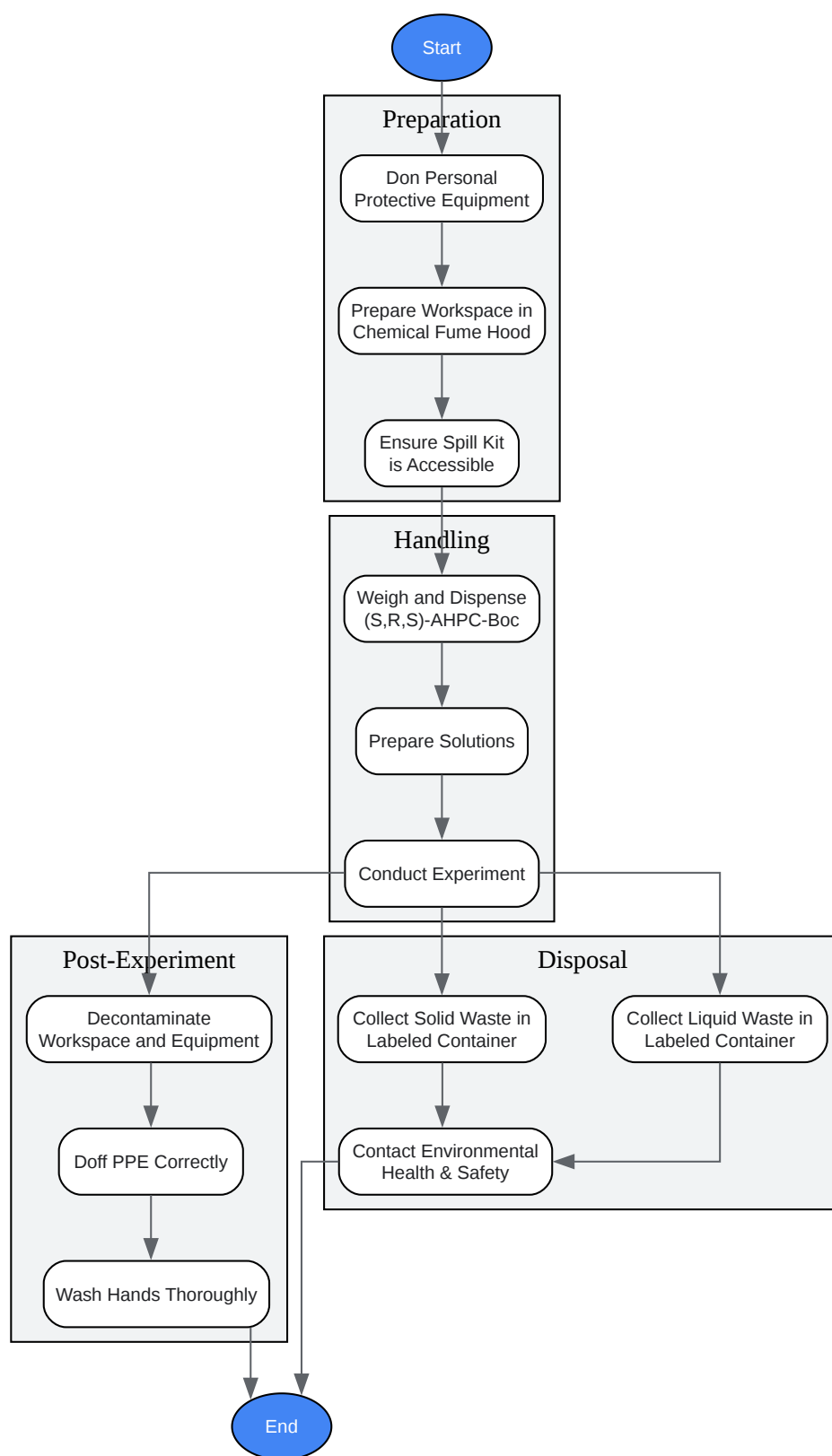
- Decontaminate all surfaces and equipment that may have come into contact with the chemical using an appropriate solvent or cleaning agent.
- Properly doff PPE, removing gloves last using a technique that avoids skin contact with the outer contaminated surface.
- Wash hands and any exposed skin thoroughly with soap and water.

Disposal Plan

All waste containing **(S,R,S)-AHPC-Boc** must be treated as hazardous waste.

- Waste Collection:
 - Collect all solid waste (e.g., contaminated gloves, weigh paper, pipette tips) in a dedicated, clearly labeled, and sealed hazardous waste container.
 - Collect all liquid waste (e.g., unused solutions, solvent rinses) in a separate, clearly labeled, and sealed hazardous waste container compatible with the solvents used.
 - Do not mix with other waste streams unless compatibility has been confirmed.
- Waste Disposal:
 - Dispose of all hazardous waste through your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal contractor.
 - Provide the waste disposal contractor with all available information on the compound's properties and hazards.
 - Never dispose of **(S,R,S)-AHPC-Boc** or its waste down the drain or in the regular trash.

Workflow for Safe Handling and Disposal



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Caption: Workflow for the safe handling and disposal of (S,R,S)-AHPC-Boc.

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